

Physical and chemical properties of 1-(Morpholin-4-ylmethyl)-2-naphthol

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Compound of Interest

Compound Name: 1-(Morpholin-4-ylmethyl)-2-naphthol

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **1-(Morpholin-4-ylmethyl)-2-naphthol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-(Morpholin-4-ylmethyl)-2-naphthol is a Mannich base derived from 2-naphthol, formaldehyde, and morpholine.[1] This document provides a comprehensive overview of its core physical and chemical properties, established experimental protocols for its synthesis and characterization, and visual representations of its synthetic pathway and analytical workflow. The information presented is intended to serve as a technical resource for researchers and professionals engaged in chemical synthesis and drug development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **1-(Morpholin-4-ylmethyl)-2-naphthol** are summarized below. These properties are crucial for its handling, characterization, and application in further research.

General and Computed Properties

Property	Value	Source
IUPAC Name	1-(morpholin-4-ylmethyl)naphthalen-2-ol	[2]
Molecular Formula	C ₁₅ H ₁₇ NO ₂	[2][3]
Molecular Weight	243.30 g/mol	[2][3]
CAS Number	27438-39-7	[2][3]
Predicted pKa	9.39 ± 0.50	[3]
Predicted Density	1.220 ± 0.06 g/cm ³	[3]

Experimental Properties

Property	Value	Source
Melting Point	115-116 °C	[3]
Predicted Boiling Point	406.3 ± 30.0 °C	[3]
Solubility	>36.5 µg/mL (at pH 7.4)	[2]

Synthesis and Experimental Protocols

The primary method for the synthesis of **1-(Morpholin-4-ylmethyl)-2-naphthol** is the Mannich reaction.[1] This section details the synthetic protocol and the standard methods for its characterization.

Synthesis via Mannich Reaction

The synthesis involves a one-pot, three-component condensation reaction.

- Reactants: 2-naphthol, formaldehyde, and morpholine.[1]
- General Protocol:
 - 2-Naphthol is dissolved in a suitable solvent, typically a polar protic solvent like ethanol or methanol.

- An aqueous solution of formaldehyde is added to the mixture.
- Morpholine is then added, often dropwise, to the reaction mixture.
- The mixture is stirred at room temperature or heated under reflux for a specified period to allow the reaction to proceed to completion.
- Upon completion, the reaction mixture is cooled, and the product is isolated, often by precipitation.
- The crude product is then purified by recrystallization from an appropriate solvent to yield pure **1-(Morpholin-4-ylmethyl)-2-naphthol**.



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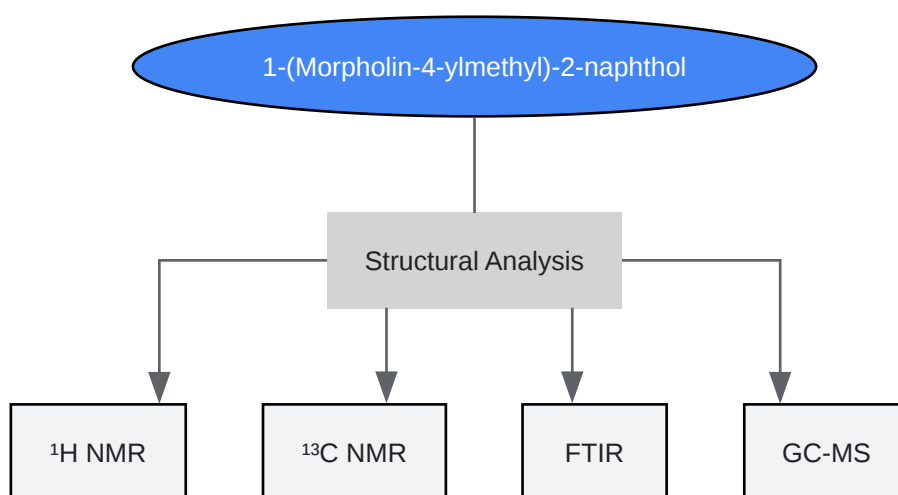
Synthesis workflow for **1-(Morpholin-4-ylmethyl)-2-naphthol**.

Spectroscopic Characterization

The structure and purity of the synthesized compound are confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the proton environment in the molecule. Samples are typically dissolved in a deuterated solvent such as Chloroform-d (CDCl_3) or Carbon tetrachloride (CCl_4).^[4]
 - ^{13}C NMR: Identifies the different carbon environments within the molecule.^{[4][5]} Spectra are often recorded in Chloroform-d.^[5]
- Fourier-Transform Infrared (FTIR) Spectroscopy:

- This technique is used to identify the functional groups present in the molecule. A common method involves preparing a potassium bromide (KBr) wafer containing the sample.[2][4]
- Mass Spectrometry (MS):
 - Gas Chromatography-Mass Spectrometry (GC-MS): This method is used to determine the molecular weight and fragmentation pattern of the compound, confirming its identity.[2][4]



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Analytical methods for structural elucidation.

Biological and Pharmacological Context

While specific biological activities for **1-(Morpholin-4-ylmethyl)-2-naphthol** are not extensively detailed in the provided search results, the morpholine moiety is a well-established pharmacophore in medicinal chemistry.[6] Morpholine and its derivatives are known to exhibit a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[6][7] The presence of the morpholine ring in a molecule can also improve its pharmacokinetic profile.[6] Therefore, **1-(Morpholin-4-ylmethyl)-2-naphthol** holds potential as a scaffold for the development of novel therapeutic agents. Further research is warranted to explore its specific biological targets and pharmacological effects.

Safety and Handling

Based on GHS classifications, **1-(Morpholin-4-ylmethyl)-2-naphthol** is considered harmful if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation. [2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

This technical guide provides a summary of the key physical and chemical properties, as well as established synthetic and analytical protocols for **1-(Morpholin-4-ylmethyl)-2-naphthol**. The data and methodologies presented herein are intended to support further research and development efforts involving this compound. Its structural features, particularly the presence of the morpholine ring, suggest potential for biological activity, making it an interesting candidate for further investigation in drug discovery programs.

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